

"physical and chemical properties of calcium iodate hexahydrate"

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Compound of Interest

Compound Name: Calcium iodate hexahydrate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Calcium Iodate Hexahydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **calcium iodate hexahydrate** ($\text{Ca}(\text{IO}_3)_2 \cdot 6\text{H}_2\text{O}$). The information is curated for professionals in research, science, and drug development, with a focus on quantitative data, detailed experimental protocols, and clear visual representations of key processes.

Physical Properties

Calcium iodate hexahydrate is a white, odorless crystalline solid. It is the hydrated form of calcium iodate, which also exists as an anhydrous salt and a monohydrate.^[1] The hexahydrate form loses its six water molecules at around 40°C to become anhydrous.^[2]

Table 1: Quantitative Physical Properties of Calcium Iodate Hexahydrate and Related Forms

Property	Calcium Iodate Hexahydrate	Calcium Iodate (Anhydrous)	Reference(s)
Molecular Formula	$\text{Ca}(\text{IO}_3)_2 \cdot 6\text{H}_2\text{O}$	$\text{Ca}(\text{IO}_3)_2$	[3]
Molecular Weight	497.98 g/mol	389.88 g/mol	[3][4]
Appearance	Colorless or white orthorhombic crystals	White solid	[1][2]
Density	Not specified	4.519 g/cm ³ (at 15 °C)	[1][4]
Melting Point	Decomposes	540 °C (decomposes)	[4][5]
Crystal Structure	Orthorhombic	Monoclinic	[1][4]

Table 2: Solubility Data for Calcium Iodate (form not always specified)

Temperature (°C)	Solubility (g/100 mL)	Reference(s)
0	0.10	[4]
20	0.24	[1]
25	Slightly soluble	[6]
70	Solubility is more than eight times that at 25°C	[6]
90	0.67	[1]
100	0.95	[4]

Note on Solubility: Calcium iodate is slightly soluble in water, with its solubility increasing significantly at higher temperatures.[6] It is also soluble in nitric acid but insoluble in ethanol.[1][2]

Chemical Properties

Calcium iodate is a strong oxidizing agent and can cause fire on contact with combustible materials.[2][7] It is incompatible with reducing agents, aluminum, copper, sulfur, and

phosphorus.[2][5]

Thermal Decomposition

Calcium iodate is stable up to 540 °C, at which point it decomposes.[4] The hexahydrate form loses its water of hydration at a much lower temperature.[2] Thermal analysis techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study its decomposition.[8]

Chemical Reactions

Calcium iodate can be synthesized through various methods, including the reaction of calcium chloride with potassium iodate or by passing chlorine into a hot solution of lime with dissolved iodine.[2][4]

Experimental Protocols

Synthesis of Calcium Iodate Hexahydrate

This protocol describes the synthesis of **calcium iodate hexahydrate** via a precipitation reaction.

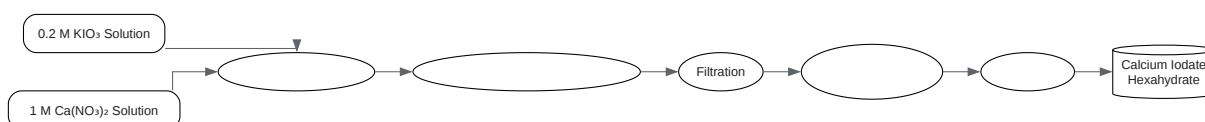
Materials:

- 0.2 M Potassium iodate (KIO_3) solution
- 1 M Calcium nitrate ($\text{Ca}(\text{NO}_3)_2$) solution
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Buchner funnel and filter paper)

Procedure:

- In a beaker, combine 50 mL of 0.2 M KIO_3 solution with 20 mL of 1 M $\text{Ca}(\text{NO}_3)_2$ solution.

- Stir the mixture for approximately 5 minutes to ensure the precipitation is complete.
- Separate the solid calcium iodate precipitate from the solution by filtration.
- Wash the precipitate with distilled water to remove any soluble impurities.
- Allow the solid to air dry at room temperature to obtain **calcium iodate hexahydrate**.



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Synthesis of **Calcium Iodate Hexahydrate**

Determination of Solubility by Iodometric Titration

This protocol outlines the determination of the molar solubility and solubility product constant (K_{sp}) of calcium iodate by titrating the iodate ion concentration in a saturated solution.

Materials:

- Saturated calcium iodate solution
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.05 M)
- Potassium iodide (KI), solid
- 1 M Hydrochloric acid (HCl)
- 0.1% Starch indicator solution
- Buret, pipettes, and Erlenmeyer flasks

Procedure:

- Prepare a saturated solution of calcium iodate by dissolving an excess of the solid in distilled water and allowing it to equilibrate.
- Filter the saturated solution to remove any undissolved solid.
- Pipette a known volume (e.g., 10.00 mL) of the clear saturated solution into an Erlenmeyer flask.
- Add approximately 2 g of solid KI and 10 mL of 1 M HCl to the flask. The solution will turn a brown color due to the formation of iodine.
- Titrate the solution with the standardized sodium thiosulfate solution until the brown color fades to a pale yellow.
- Add 5 mL of starch indicator solution. The solution will turn a deep blue color.
- Continue the titration dropwise until the blue color disappears, indicating the endpoint.
- Record the volume of sodium thiosulfate solution used.
- Repeat the titration for a total of three trials to ensure accuracy.
- Calculate the concentration of iodate ions, the molar solubility of calcium iodate, and the K_{sp} .



Iodometric Titration for Solubility Determination

Thermal Analysis (TGA/DSC)

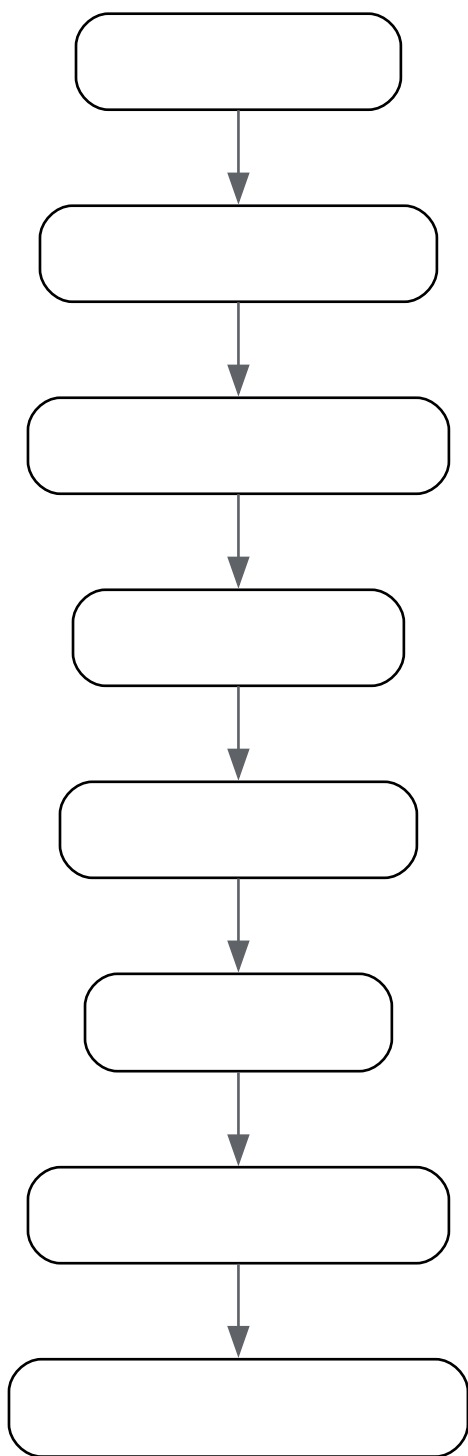
This protocol provides a general procedure for the thermal analysis of **calcium iodate hexahydrate**.

Instrumentation:

- Thermogravimetric Analyzer (TGA) or Simultaneous TGA/DSC instrument

Procedure:

- Calibrate the TGA instrument for mass and temperature according to the manufacturer's instructions.
- Accurately weigh a small amount of the **calcium iodate hexahydrate** sample (typically 5-10 mg) into a TGA crucible (e.g., alumina or platinum).
- Place the crucible in the TGA furnace.
- Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 50-100 mL/min).
- Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- Record the mass loss and heat flow (for DSC) as a function of temperature.
- Analyze the resulting TGA and DSC curves to determine the temperatures of dehydration and decomposition, as well as the associated mass losses and enthalpy changes.



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Thermal Analysis Experimental Workflow

Applications in Research and Drug Development

Calcium iodate serves as a source of iodine in various applications. In the pharmaceutical industry, it is used in the manufacturing of antiseptics, disinfectants, and deodorants.[9] Its role as an oxidizing agent is also of interest.[10] In drug development, understanding the solubility and stability of calcium iodate is crucial for formulation studies, especially where iodine supplementation or its oxidizing properties are being investigated. Recent research has also explored its catalytic potential in the synthesis of heterocyclic compounds, leveraging the Lewis acidity of the calcium ion and the oxidizing nature of the iodate ion.[11]

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